

Isomers of diisopropyl-methylbenzene and their properties

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Compound of Interest

Compound Name: 1,4-Diisopropyl-2-methylbenzene

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An In-depth Technical Guide on the Isomers of Diisopropyl-methylbenzene

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the isomers of diisopropyl-methylbenzene, focusing on their chemical structures, physicochemical properties, and relevant experimental methodologies. The content is structured to serve as a practical reference for professionals in the fields of chemical research and pharmaceutical development.

Isomers of Diisopropyl-methylbenzene

Diisopropyl-methylbenzene ($C_{13}H_{20}$) exists as six distinct positional isomers, differentiated by the arrangement of one methyl and two isopropyl groups on the benzene ring. The structural variations among these isomers lead to differences in their physical and chemical properties.

The six isomers are:

- 1,2-Diisopropyl-3-methylbenzene
- 1,2-Diisopropyl-4-methylbenzene
- 1,3-Diisopropyl-2-methylbenzene
- 1,3-Diisopropyl-5-methylbenzene

- **1,4-Diisopropyl-2-methylbenzene**
- 2,4-Diisopropyl-1-methylbenzene

Physicochemical Properties

The following table summarizes the key quantitative data for the known isomers of diisopropyl-methylbenzene. Data for some isomers are limited in publicly available literature.

| Isomer Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Boiling Point (°C) | Density (g/mL at 25°C) |
|---------------------------------|---------------|---------------------------------|--------------------------|--------------------|------------------------|
| 1,4-Diisopropyl-2-methylbenzene | 58502-85-5 | C ₁₃ H ₂₀ | 176.30[1][2] | Not Available | Not Available |
| 2,4-Diisopropyl-1-methylbenzene | 1460-98-6 | C ₁₃ H ₂₀ | 176.30[3] | Not Available | Not Available |
| 1,3-Diisopropyl-5-methylbenzene | 3055-14-9 | C ₁₃ H ₂₀ | 176.30[4][5] | Not Available | Not Available |
| 1,2-Diisopropyl-3-methylbenzene | Not Available | C ₁₃ H ₂₀ | 176.30 | Not Available | Not Available |
| 1,2-Diisopropyl-4-methylbenzene | Not Available | C ₁₃ H ₂₀ | 176.30 | Not Available | Not Available |
| 1,3-Diisopropyl-2-methylbenzene | Not Available | C ₁₃ H ₂₀ | 176.30 | Not Available | Not Available |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of diisopropyl-methylbenzene isomers are crucial for research and development. Below are representative protocols.

Synthesis via Friedel-Crafts Alkylation

This protocol describes a general method for the synthesis of diisopropyl-methylbenzene isomers by the alkylation of toluene with isopropyl alcohol.

Objective: To synthesize a mixture of diisopropyl-methylbenzene isomers.

Materials:

- Toluene (C_7H_8)
- Isopropyl alcohol (C_3H_8O)
- Anhydrous Aluminum chloride ($AlCl_3$) - Catalyst
- Dichloromethane (CH_2Cl_2) - Solvent
- 5% Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) - Drying agent

Procedure:

- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Protect the apparatus from atmospheric moisture with a drying tube.
- Catalyst Suspension: Add anhydrous $AlCl_3$ to dichloromethane in the flask and cool the mixture in an ice bath to 0-5 °C.
- Reactant Addition: Prepare a mixture of toluene and isopropyl alcohol in the dropping funnel. Add this mixture dropwise to the stirred $AlCl_3$ suspension over 30 minutes, maintaining the temperature below 10 °C.

- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** Slowly and carefully pour the reaction mixture over crushed ice containing concentrated HCl to decompose the aluminum chloride complex.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 5% HCl, water, saturated NaHCO₃ solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄. Filter the drying agent and remove the solvent (dichloromethane) using a rotary evaporator.
- **Purification:** Purify the resulting crude oil by fractional distillation under reduced pressure to separate the isomeric products.

Isomer Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a standard method for the separation and identification of diisopropyl-methylbenzene isomers.

Objective: To separate and identify the isomers in a synthesized mixture.

Instrumentation:

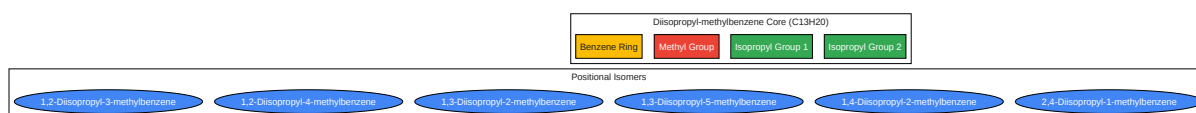
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Capillary Column: Phenyl-methylpolysiloxane (e.g., HP-5ms or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.

Procedure:

- **Sample Preparation:** Dilute the sample mixture (1 µL) in a suitable solvent like hexane or dichloromethane (1 mL).

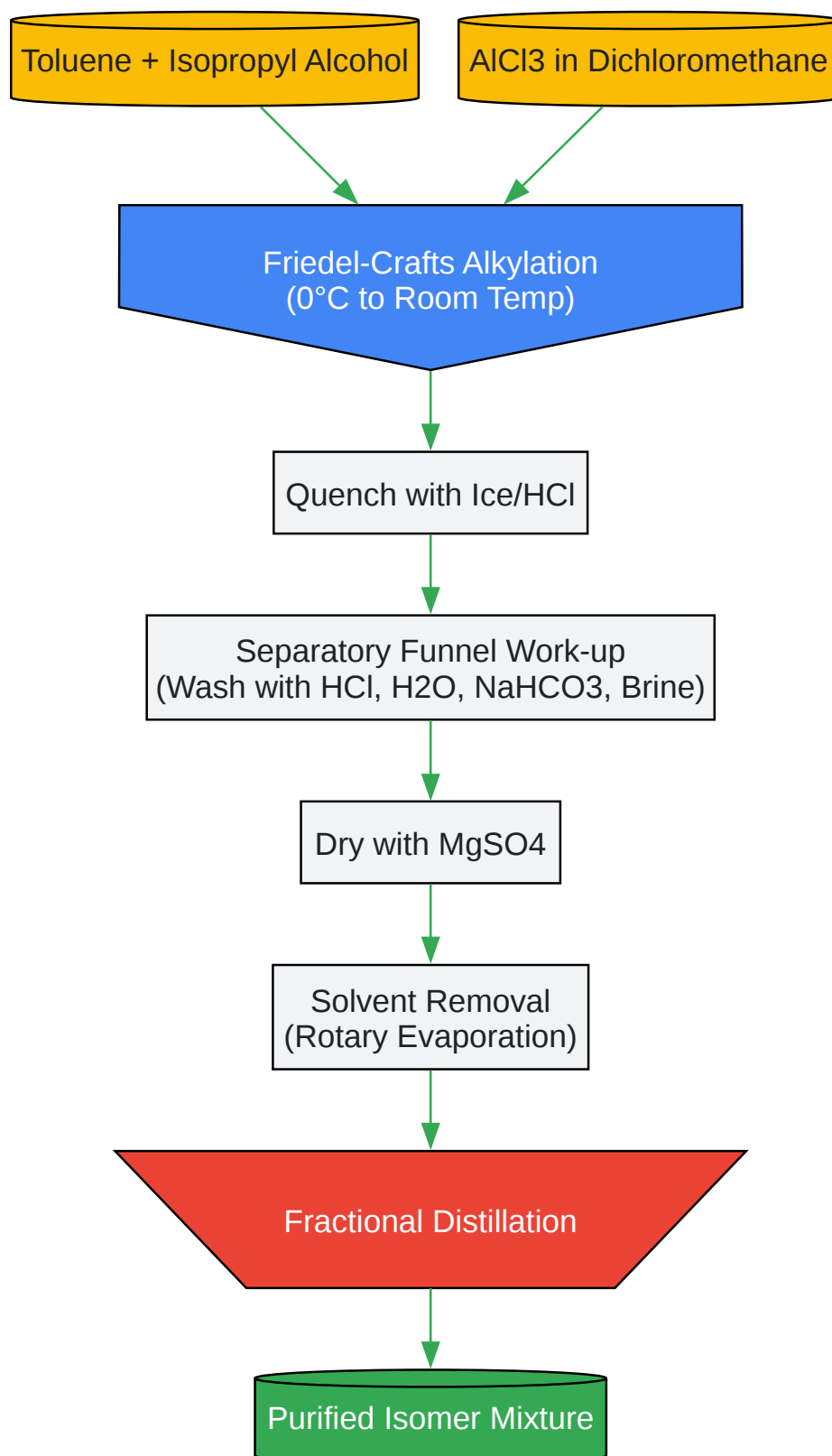
- GC Conditions:
 - Injector Port Temperature: 250 °C
 - Carrier Gas: Helium, with a constant flow rate of 1.0 mL/min.
 - Injection Mode: Split (e.g., 50:1 split ratio).
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase at 10 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- MS Conditions:
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: m/z 40-300.
- Data Analysis: Identify the individual isomers by comparing their retention times and the fragmentation patterns in their mass spectra with those of known standards or reference libraries. The similarities in mass spectra can make differentiation challenging, sometimes requiring analysis of retention indices on different polarity columns for confirmation.^{[6][7]}

Mandatory Visualization



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Caption: Logical relationship of diisopropyl-methylbenzene isomers.



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Caption: Experimental workflow for Friedel-Crafts synthesis.

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